

# Personal protective equipment for handling 2,3-Diaminopyridine

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## Compound of Interest

Compound Name: **2,3-Diaminopyridine**

Cat. No.: **B105623**

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## Essential Safety and Handling Guide for 2,3-Diaminopyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,3-Diaminopyridine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

## Hazard Identification and Classification

**2,3-Diaminopyridine** is classified as a hazardous substance. Understanding its specific dangers is the first step toward safe handling.

GHS Hazard Classification:[1][2]

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1]

Signal Word: Warning[\[1\]](#)

Hazard Statements:[\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Physical and Chemical Properties

A summary of key quantitative data for **2,3-Diaminopyridine** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C5H7N3	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	109.13 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Dark grey to brown powder/crystals	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	114 - 116 °C	<a href="#">[3]</a>
Boiling Point	112 °C at 14 mmHg	<a href="#">[1]</a> <a href="#">[5]</a>
Flash Point	205 °C	<a href="#">[3]</a>
Autoignition Temperature	700 °C	<a href="#">[3]</a>
Solubility	Soluble in water (50 mg/mL)	<a href="#">[4]</a>

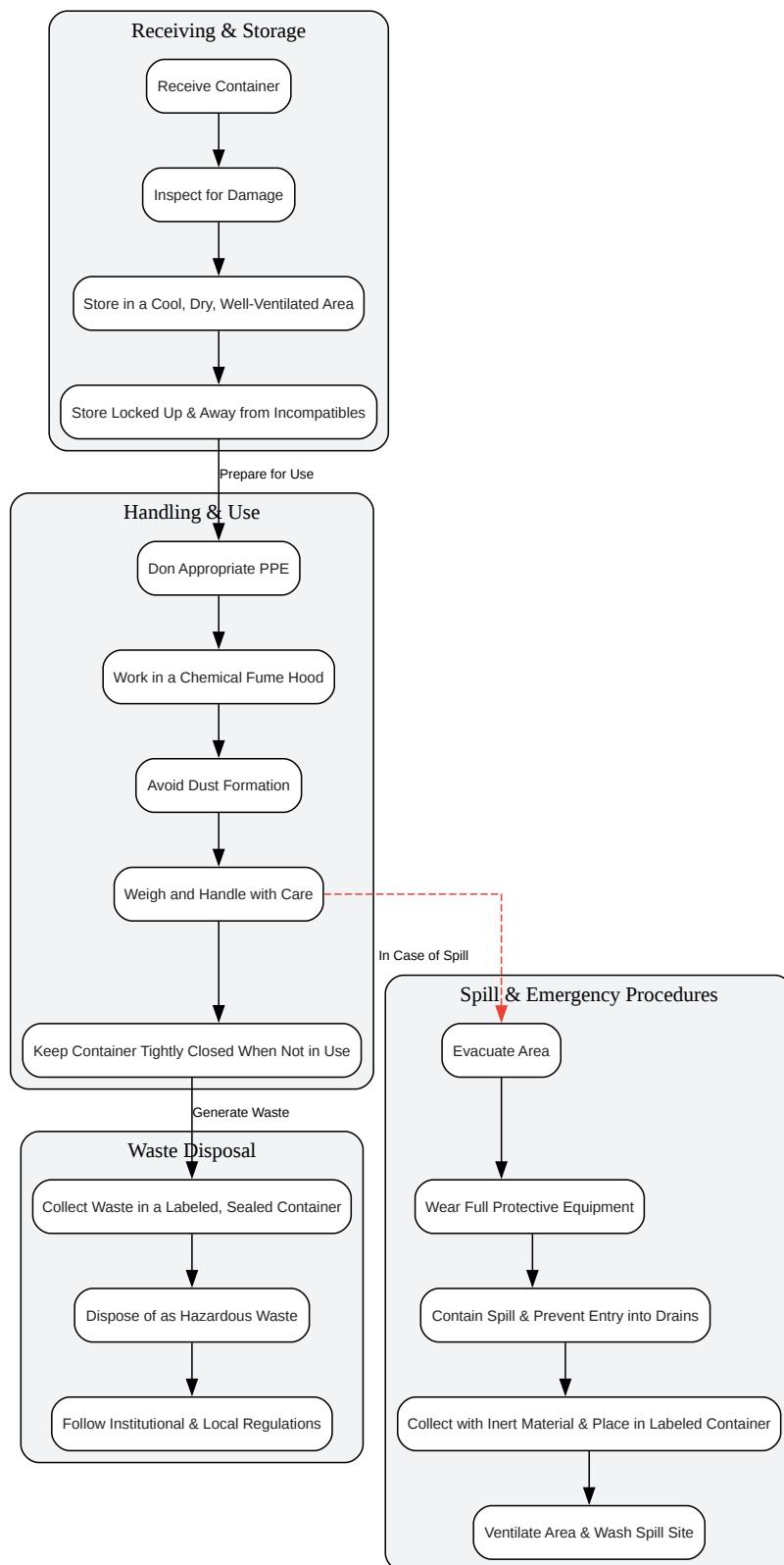
## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be required.	To prevent eye contact which can cause serious irritation. <a href="#">[1]</a> <a href="#">[5]</a>
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Wear fire/flame resistant and impervious clothing to prevent skin exposure.	To prevent skin contact which causes irritation. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used if exposure limits are exceeded or if irritation is experienced. For higher concentrations, a full-face respirator may be necessary.	To prevent inhalation which can cause respiratory irritation. <a href="#">[1]</a> <a href="#">[3]</a>

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **2,3-Diaminopyridine** is crucial for laboratory safety. The following workflow outlines the key steps.

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### Safe Handling Workflow for **2,3-Diaminopyridine**

### Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Store the container in a cool, dry, and well-ventilated area.[1][5]
- Keep the container tightly closed.[1][5]
- Store in a locked cabinet or area accessible only to authorized personnel.[1][3]
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[3]

### Handling and Use:

- Before handling, ensure you are wearing the appropriate Personal Protective Equipment (PPE) as detailed in Section 3.[1][3]
- All handling of **2,3-Diaminopyridine** powder should be conducted in a certified chemical fume hood to ensure adequate ventilation.[3][6]
- Avoid the formation of dust and aerosols.[1]
- When weighing or transferring the solid, use non-sparking tools.[1][5]
- Do not eat, drink, or smoke in the handling area.[1][7]
- Wash hands thoroughly after handling.[1][7]

### Spill Cleanup:

- In the event of a spill, evacuate non-essential personnel from the area.[1]
- Ensure adequate ventilation.[1]
- Wear the prescribed PPE, including respiratory protection.[1]
- Prevent the spill from entering drains or waterways.[1]

- Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[3\]](#)
- Clean the spill area thoroughly with a suitable solvent and then wash with soap and water.

## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs or persists. <a href="#">[1]</a> <a href="#">[7]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[7]</a>

## Disposal Plan

Proper disposal of **2,3-Diaminopyridine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material is considered hazardous waste.

- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][3] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5]
- Contaminated Packaging: Contaminated containers should be treated as hazardous waste and disposed of accordingly.[8] Do not reuse empty containers.

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